Technical Support Center: Navigating Batch-to-Batch Variability of Azvudine Hydrochloride

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Compound of Interest		
Compound Name:	Azvudine hydrochloride	
Cat. No.:	B2717749	Get Quote

Welcome to the Technical Support Center for **Azvudine hydrochloride**. This resource is tailored for researchers, scientists, and drug development professionals to provide robust troubleshooting guides and frequently asked questions (FAQs) for addressing batch-to-batch variability in experimental settings.

Section 1: Physicochemical Properties and Stability

This section addresses common questions regarding the fundamental properties of **Azvudine hydrochloride** and its stability under various conditions.

Q1: What are the key physicochemical properties of **Azvudine hydrochloride**?

Azvudine hydrochloride is a nucleoside reverse transcriptase inhibitor. Its fundamental properties are summarized in the table below. Variations in these properties between batches can be an initial indicator of inconsistency.

Table 1: Physicochemical Properties of Azvudine Hydrochloride



Property	Value
Chemical Name	4-amino-1-[(2R,3S,4R,5R)-5-azido-3-fluoro-4-hydroxy-5-(hydroxymethyl)oxolan-2-yl]pyrimidin-2-one hydrochloride
Synonyms	RO-0622 hydrochloride, FNC hydrochloride
Molecular Formula	C ₉ H ₁₂ CIFN ₆ O ₄
Molecular Weight	322.68 g/mol
Solubility	Soluble in Water (up to 125 mg/mL with sonication) and DMSO.[1][2]
Appearance	White to off-white solid

Q2: How should Azvudine hydrochloride be stored to ensure stability?

Proper storage is critical to prevent degradation and ensure consistent results.

- Short-term storage (days to weeks): Store at 0-4°C in a dry, dark environment.
- Long-term storage (months to years): For optimal stability, store at -20°C.[3]
- Stock Solutions: Prepare concentrated stock solutions in a suitable solvent like DMSO or water. Aliquot into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[4]

Q3: I suspect my **Azvudine hydrochloride** has degraded. How can I perform a stability assessment?

Forced degradation studies can help identify potential stability issues. A typical workflow involves subjecting the compound to various stress conditions and analyzing the degradation products by High-Performance Liquid Chromatography (HPLC).

Experimental Protocol: Forced Degradation Study

Objective: To assess the stability of **Azvudine hydrochloride** under various stress conditions.



Materials:

- Azvudine hydrochloride
- HPLC-grade water, methanol, and acetonitrile
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- Validated stability-indicating HPLC method (see Section 2, Q2)

Procedure:

- Stock Solution Preparation: Prepare a stock solution of Azvudine hydrochloride in a suitable solvent (e.g., 1 mg/mL in water:acetonitrile 1:1 v/v).[5]
- Stress Conditions:
 - Acid Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 0.1 M HCl. Incubate at 60°C for 24 hours.
 - Base Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 0.1 M NaOH. Incubate at 60°C for 24 hours.[5]
 - Oxidative Degradation: Mix 1 mL of the stock solution with 1 mL of 3% H₂O₂. Keep at room temperature for 24 hours.[5]
 - Thermal Degradation: Expose the solid compound to elevated temperatures (e.g., 60°C) for an extended period.
 - Photolytic Degradation: Expose the solid compound or a solution to UV light, ensuring a control sample is protected from light.
- Sample Analysis: At specified time points, withdraw samples, neutralize if necessary, and dilute to an appropriate concentration for HPLC analysis. Analyze for the appearance of

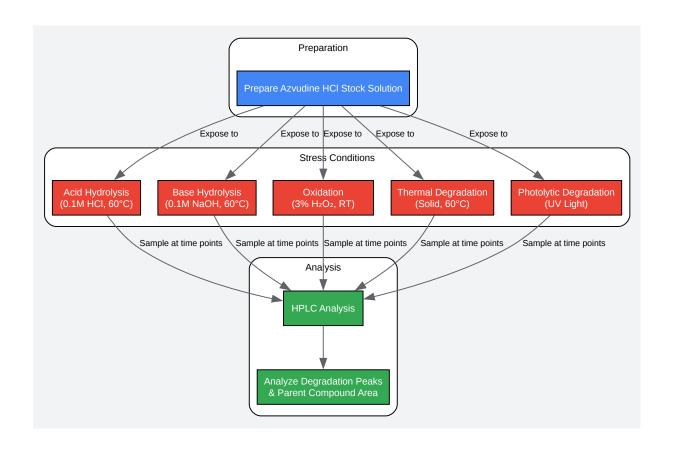


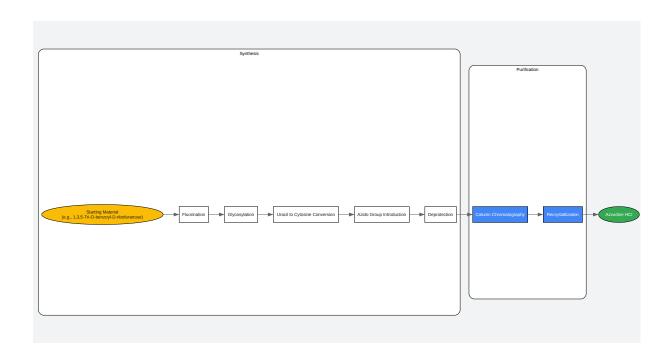




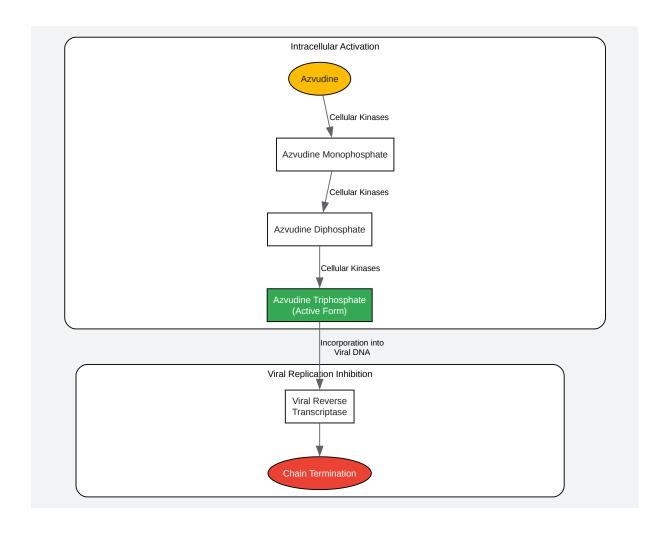
degradation peaks and a decrease in the parent compound's peak area.











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